

An In-depth Technical Guide to 4-Chloro-6isopropylpyrimidin-2-amine

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Compound of Interest

4-Chloro-6-isopropylpyrimidin-2amine

Cat. No.:

B112957

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This technical guide provides a comprehensive overview of **4-Chloro-6-isopropylpyrimidin-2-amine**, a key chemical intermediate. It is intended for researchers, scientists, and professionals in drug development and organic synthesis. This document covers its chemical identity, physicochemical properties, synthetic methodologies, and core reactivity, presenting data in a structured and accessible format for laboratory and research applications.

Chemical Identity and Nomenclature

The compound with the formal name **4-Chloro-6-isopropylpyrimidin-2-amine** is a substituted pyrimidine derivative. The pyrimidine ring is functionalized with a chlorine atom at the 4th position, an isopropyl group at the 6th position, and an amine group at the 2nd position.

• IUPAC Name: 4-Chloro-6-isopropylpyrimidin-2-amine

CAS Number: 73576-33-7[1]

Synonyms:

2-Amino-4-chloro-6-isopropylpyrimidine

4-chloro-6-(propan-2-yl)pyrimidin-2-amine

Physicochemical Properties



The intrinsic properties of **4-Chloro-6-isopropylpyrimidin-2-amine** are crucial for its application in chemical synthesis and drug design. The isopropyl group contributes to its lipophilicity, which can influence its solubility and biological interactions.[1] The amino group can act as a hydrogen bond donor, while the chlorine atom is a key reactive site.[1]

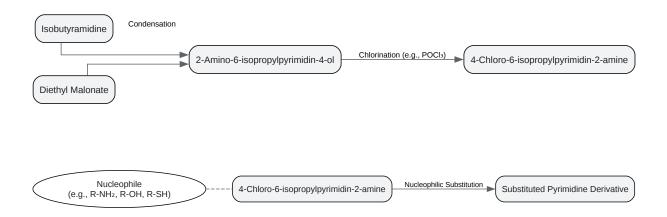
Property	Value	Source
Molecular Formula	C7H10CIN3	[1]
Molecular Weight	171.63 g/mol	[1]
Purity	≥ 99%	[1]

Synthesis and Reactivity

The synthesis of **4-Chloro-6-isopropylpyrimidin-2-amine** generally involves multi-step chemical reactions that are carefully controlled to ensure high purity of the final product.[1] A common synthetic approach includes the cyclization of appropriate precursors to form the pyrimidine ring, followed by chlorination and amination steps.[1]

General Synthetic Workflow:

A plausible synthetic route starts from isobutyramidine, which undergoes condensation with a malonic ester derivative to form the pyrimidine core. This is followed by chlorination to introduce the reactive chloro group.





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References

- 1. nbinno.com [nbinno.com]
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